

Protriptyline-D3 safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: PROTRIPTYLINE-D3

CAS No.: 136765-50-9

Cat. No.: B588566

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Technical Whitepaper: Operational Safety and Analytical Handling of **Protriptyline-D3**

Compound Identity & Physicochemical Profile

Protriptyline-D3 is the stable isotope-labeled analog of Protriptyline, a secondary amine tricyclic antidepressant (TCA).[1] In bioanalytical workflows, it serves as the critical Internal Standard (ISTD) for the quantification of Protriptyline in biological matrices (plasma, urine, tissue) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Its utility relies on the principle of Isotope Dilution: chemically, it behaves nearly identically to the analyte during extraction and ionization, correcting for matrix effects, recovery losses, and ion suppression. However, its mass shift (typically +3 Da) allows for spectral differentiation.

Table 1: Physicochemical Specifications

Property	Data	Notes
Chemical Name	Protriptyline-D3 Hydrochloride	N-methyl-d3 variant is most common.
CAS Number	1435934-21-6 (Generic)	Note: CAS varies by specific isotope position/vendor.
Molecular Formula		Hydrochloride salt is the standard stable form.
Molecular Weight	~302.86 g/mol	Shifts from parent MW (~299.84) by +3.02 Da.
Solubility	Methanol, DMSO, Water	Free base is lipophilic; HCl salt is water-soluble.
Appearance	White to off-white solid	Hygroscopic powder.
pKa	~10.5 (Amine)	Requires high pH for LLE extraction into organic solvent.

Hazard Identification & Toxicology (SDS Synthesis)

Scientific Context: While **Protriptyline-D3** is used in micro-quantities, it possesses the potent toxicological profile of the parent TCA class. It acts as a norepinephrine reuptake inhibitor with significant anticholinergic and sedative properties.[2]

GHS Classification[3]

- Acute Toxicity (Oral): Category 3 (Toxic if swallowed).[3]
- Acute Toxicity (Dermal/Inhalation): Category 4.[3]
- Eye/Skin Irritation: Category 2A/2.[3]
- Specific Target Organ Toxicity (STOT): CNS, Cardiac system.

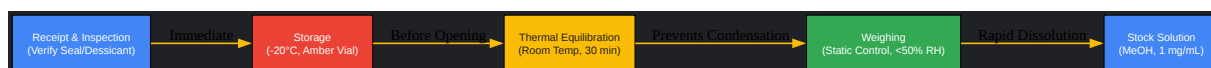
Key Hazards

- **Cardiotoxicity:** TCAs block sodium channels; accidental ingestion or high exposure can cause QRS prolongation and arrhythmias.
- **Anticholinergic Crisis:** Dry mouth, dilated pupils, hyperthermia, and confusion.
- **Isotope Cost Hazard:** While not a biological hazard, the high cost of deuterium enrichment necessitates "financial safety" protocols to prevent degradation.

Strategic Handling & Storage Protocols

Core Directive: Deuterated standards are chemically stable but isotopically expensive. The primary risk is Hygroscopicity (absorbing water changes the effective concentration) and Photolysis (degradation by light).

Workflow Visualization: Chain of Integrity



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Figure 1: The "Chain of Integrity" ensures the deuterated standard is not compromised by moisture (H₂O) which can alter weight-based concentration calculations.

Protocol 1: Stock Solution Preparation

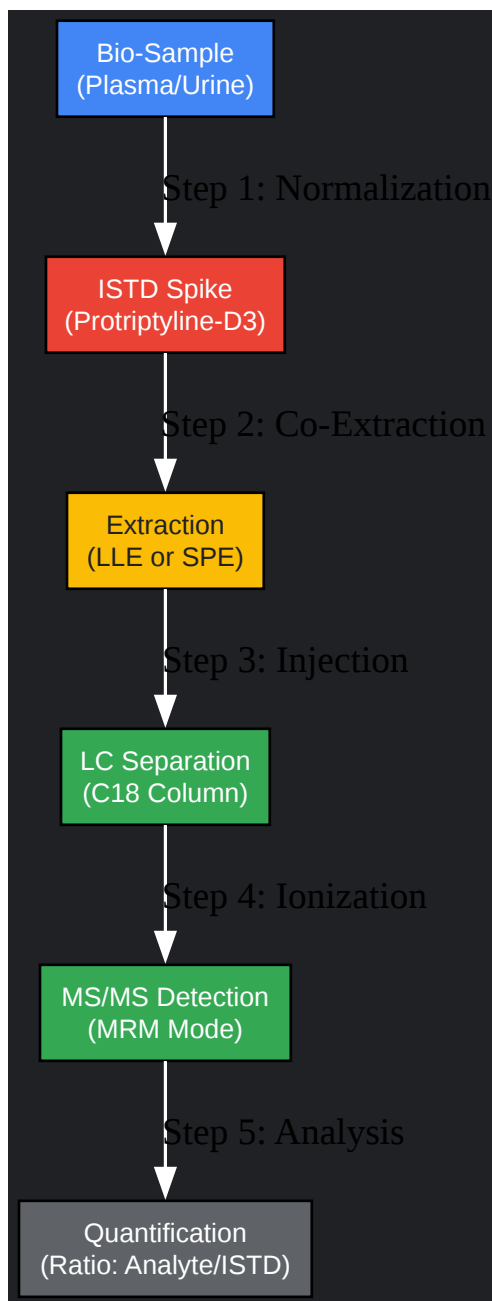
- **Equilibration:** Remove the amber vial from the freezer (-20°C). Do not open until it reaches room temperature (approx. 30 mins).
 - **Causality:** Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic salt, altering the precise mass.
- **Weighing:** Use an analytical balance (0.01 mg precision). Use an anti-static gun if available, as TCA salts are prone to static charge.
- **Solvent:** Dissolve in LC-MS Grade Methanol. Avoid water for the primary stock to prevent hydrolysis over long-term storage.

- Concentration: Target 1.0 mg/mL (free base equivalent).
 - Calculation:
- Storage: Aliquot into amber glass vials with PTFE-lined caps. Store at -20°C (stable for 12 months) or -80°C (stable for 24+ months).

Analytical Application: LC-MS/MS Methodology

Core Directive: The **Protriptyline-D3** ISTD must be introduced before any sample manipulation (extraction) to validate the recovery of the analyte.

Workflow Visualization: LC-MS/MS Integration



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Figure 2: Integration of **Protriptyline-D3**. Spiking prior to extraction corrects for recovery losses and matrix effects.

Protocol 2: Extraction & Instrument Parameters

A. Sample Preparation (Liquid-Liquid Extraction - LLE)

- Aliquot: 200 μ L Plasma.

- ISTD Spike: Add 20 μL of **Protriptyline-D3** working solution (e.g., 100 ng/mL in water). Vortex.
- Basify: Add 100 μL 0.1 M NaOH (pH > 10).
 - Causality: Protriptyline is a base (pKa ~10.5). High pH suppresses ionization, making it neutral and extractable into organic solvents.
- Extract: Add 1 mL Hexane:Isoamyl Alcohol (98:2). Shake 10 min. Centrifuge.
- Reconstitute: Evaporate organic layer; reconstitute in Mobile Phase.

B. LC-MS/MS Conditions (Typical)

Parameter	Setting	Rationale
Column	C18 or Phenyl-Hexyl (2.1 x 50mm, 1.7 μm)	Phenyl phases offer superior selectivity for tricyclic rings.
Mobile Phase A	0.1% Formic Acid in Water	Acidic pH ensures protonation () for ESI+.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier for elution.
Ionization	ESI Positive Mode	Secondary amines ionize readily in positive mode.
MRM (Analyte)	264.2	Parent
	191.1	Tropylium ion fragment.
MRM (ISTD)	267.2	D3 Parent
	191.1	Fragment (Note: If D3 is on the methyl, fragment mass may vary. Confirm experimentally).

Emergency Response & Waste Management

First Aid Measures

- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. Warning: Rescuers should wear respiratory protection to avoid inhaling dust.
- Skin Contact: Wash with soap and water for 15 minutes. Remove contaminated clothing.[3]
[4]
- Ingestion:IMMEDIATE MEDICAL ATTENTION. Do not induce vomiting unless instructed by poison control. Transport to ER for cardiac monitoring (ECG).

Waste Disposal

- Chemical Waste: Dispose of as hazardous pharmaceutical waste (RCRA guidelines in US). Do not flush down drains.
- Contaminated Packaging: Vials containing residual D3 must be treated as hazardous waste.

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